

Spectroscopic Identification of Bicyclo[5.1.0]oct-2-ene: A Technical Guide

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Compound of Interest

Compound Name: *Bicyclo[5.1.0]oct-2-ene*

CAS No.: 931-75-9

Cat. No.: B14761755

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Executive Summary

This technical guide provides a rigorous framework for the synthesis, isolation, and spectroscopic validation of **bicyclo[5.1.0]oct-2-ene**.^[1] As a fused bicyclic scaffold incorporating both ring strain (cyclopropane) and unsaturation (alkene), this molecule serves as a critical intermediate in the synthesis of sesquiterpenes and conformationally restricted pharmacophores.

Correct identification requires distinguishing this specific isomer from its regioisomers (e.g., bicyclo[5.1.0]oct-3-ene) and stereoisomers (trans-fused variants). This guide synthesizes experimental protocols with high-field NMR data interpretation, designed for application scientists and medicinal chemists.^[1]

Part 1: Structural Dynamics & Conformational Analysis^[1]

The **bicyclo[5.1.0]oct-2-ene** system consists of a cycloheptene ring fused to a cyclopropane ring. The fusion is almost exclusively cis in stable isolable forms due to the immense ring strain

imposed by a trans-fusion in small-to-medium bicyclic systems.[1]

Key Structural Features[1][2][3][4][5]

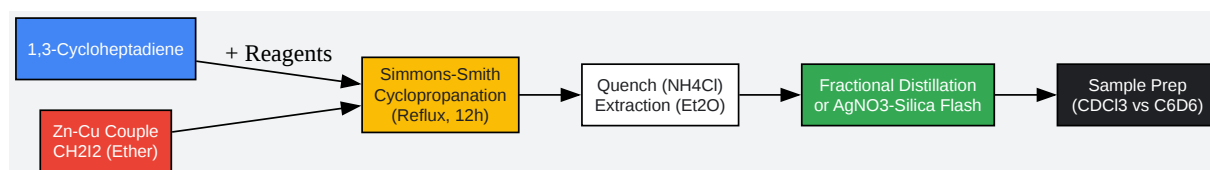
- Ring Fusion: The cis-fusion forces the seven-membered ring into a distorted boat-chair conformation to minimize torsional strain.[1]
- Anisotropy: The cyclopropane ring creates a unique magnetic anisotropy that significantly shields the "endo" protons on the bridge (C8), providing a diagnostic high-field NMR signal.
- Numbering Convention:
 - C1/C7: Bridgehead carbons.
 - C2=C3: Olefinic carbons (Endocyclic).[1]
 - C8: Cyclopropane methylene (Apex).[1]

Part 2: Synthesis & Sample Preparation[1]

To ensure the integrity of the spectral data, the sample must be synthesized via a route that guarantees regioselectivity. The standard method is the Simmons-Smith cyclopropanation of 1,3-cycloheptadiene.

Experimental Workflow

The following Graphviz diagram outlines the critical path from precursor to validated data.



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Figure 1: Synthetic workflow for the regioselective generation of **bicyclo[5.1.0]oct-2-ene**.

Sample Preparation Protocol

- Solvent Selection: Use CDCl_3 (Chloroform-d) for standard analysis.^[1] However, if signal overlap occurs in the methylene envelope (1.2–2.0 ppm), prepare a secondary sample in C_6D_6 (Benzene-d6). The aromatic solvent induced shift (ASIS) will often resolve the bridgehead protons from the bulk methylene signals.
- Concentration: 10–15 mg in 0.6 mL solvent is optimal for ^{13}C acquisition without excessive viscosity broadening.^[1]
- Filtration: Filter through a glass wool plug to remove suspended zinc salts from the synthesis, which can cause line broadening due to paramagnetism.^[1]

Part 3: ^1H NMR Spectral Analysis (500 MHz)

The proton NMR spectrum of **bicyclo[5.1.0]oct-2-ene** is characterized by three distinct regions: the olefinic region, the aliphatic "envelope," and the highly shielded cyclopropyl region.

Diagnostic Data Table (CDCl_3)^[6]

Position	Proton Type	Chemical Shift (δ ppm)	Multiplicity	Coupling Constants (Hz)	Interpretation
H-2, H-3	Olefinic	5.60 – 5.85	Multiplet	-	Characteristic "roofing" of cis-alkene; overlaps significantly. [1]
H-4	Allylic CH ₂	2.05 – 2.25	Multiplet	-	Deshielded by adjacent double bond. [1]
H-5, H-6	Ring CH ₂	1.20 – 1.90	Envelope	-	Complex higher-order multiplets due to ring flexibility. [1]
H-1, H-7	Bridgehead	1.05 – 1.25	Multiplet		Shielded relative to normal methines due to cyclopropane ring current. [1]
H-8 (exo)	Cyclopropyl	0.55 – 0.65	Multiplet		"Exo" proton faces away from the 7-ring.
H-8 (endo)	Cyclopropyl	0.20 – 0.35	Multiplet		Diagnostic: Highly shielded by

the
anisotropy of
the C2-C3
double bond
and
cyclopropane
ring.

Technical Insight: The "Endo" Shielding

The most critical validation signal is the H-8 endo proton. In bicyclo[5.1.0] systems, this proton lies in the shielding cone of the C-C bonds of the seven-membered ring. If the double bond were at position 3 or 4, the shielding environment would shift, altering this value. A shift < 0.5 ppm is confirmation of the intact bicyclo[5.1.0] framework.

Part 4: ^{13}C NMR Spectral Analysis (125 MHz)

The carbon spectrum provides the "skeleton" verification. The molecule possesses a plane of symmetry only if time-averaged by rapid conformational flipping; however, at room temperature, the signals are distinct.

Diagnostic Data Table (CDCl_3)[6]

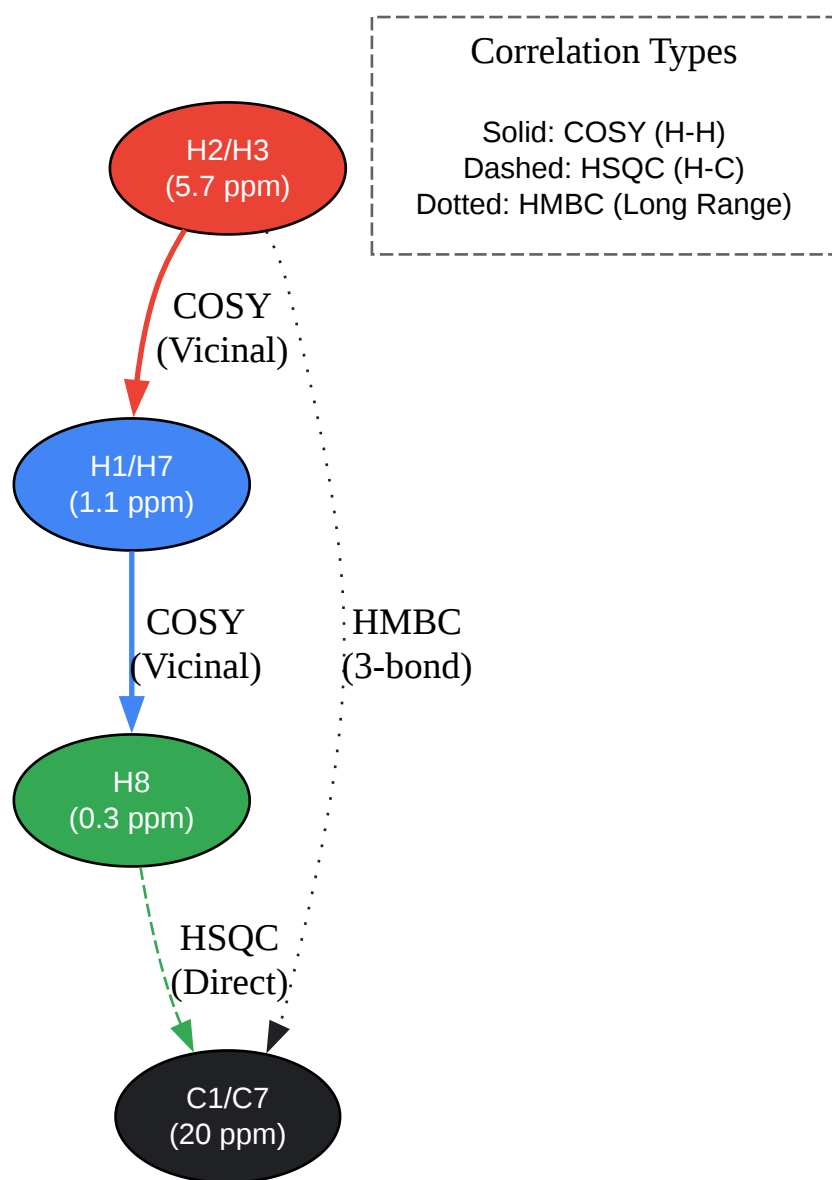
Position	Carbon Type	Chemical Shift (δ ppm)	DEPT-135 Phase	Notes
C-2, C-3	Alkene CH	130.5 – 134.0	Positive (+)	Typical cis-cycloalkene range. [1]
C-4	Allylic CH ₂	28.0 – 32.0	Negative (-)	Deshielded by -unsaturation.
C-5, C-6	Ring CH ₂	22.0 – 26.0	Negative (-)	Standard cycloheptane-like shifts. [1]
C-1, C-7	Bridgehead CH	18.5 – 21.5	Positive (+)	High field shift characteristic of cyclopropyl carbonyl carbons.
C-8	Cyclopropyl CH ₂	14.0 – 17.0	Negative (-)	Diagnostic: Distinctly high field, confirming the fused 3-membered ring. [1]

Part 5: Advanced Correlation & Logic (2D NMR)

To prove connectivity and rule out the trans-isomer or regioisomers (e.g., bicyclo[4.2.0]oct-7-ene), 2D correlations are required.

Connectivity Logic Map

The following diagram illustrates the specific COSY (Through-bond H-H) and HMBC (Long-range H-C) correlations that validate the structure.



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Figure 2: NMR Correlation map. The critical HMBC correlation is from the Olefinic protons (H2/H3) to the Bridgehead carbons (C1/C7), linking the two rings.

Validation Checklist

- COSY: Confirm coupling between the Olefinic protons (5.7 ppm) and the Bridgehead protons (1.1 ppm). If this coupling is absent, the double bond is likely distant (e.g., bicyclo[5.1.0]oct-3-ene).

- NOESY: A strong NOE should be observed between H-1/H-7 and H-8(endo).[1]
- Integration: Ensure the ratio of Olefinic : Bridgehead : Cyclopropyl (CH₂) is exactly 2 : 2 : 2 (assuming 4H in the methylene envelope).

References

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- Wiberg, K. B., & Nist, B. J. (1963).[1] The NMR Spectra of Small Ring Compounds. Journal of the American Chemical Society, 85(18), 2788–2795.
- Reich, H. J. (2024).[1] Structure Determination Using NMR. University of Wisconsin-Madison.

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Sources

- 1. Bicyclo(3.3.0)oct-2-ene | C₈H₁₂ | CID 10909517 - PubChem [pubchem.ncbi.nlm.nih.gov]
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